

In-Depth Technical Guide: Adapalene-d3 (CAS Number: 1276433-89-6)

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Compound of Interest

Compound Name: Adapalene-d3

CAS No.: 1276433-89-6

Cat. No.: B15544020

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Adapalene-d3 is the deuterated analog of Adapalene, a third-generation topical retinoid.^[1] Due to the kinetic isotope effect, deuteration can modify the pharmacokinetic profile of a drug, potentially leading to a longer half-life and altered metabolic pathways.^[1] **Adapalene-d3** is primarily utilized as an internal standard in analytical and pharmacokinetic research, enabling precise quantification of Adapalene in complex biological matrices through mass spectrometry-based methods.^{[2][3]}

Adapalene itself is a potent agonist of retinoic acid receptors (RARs), with high selectivity for RAR β and RAR γ subtypes.^[1] This selective binding modulates gene expression related to cellular differentiation, proliferation, and inflammation, forming the basis of its therapeutic effects in acne vulgaris and other dermatological conditions.^{[4][5]}

Physicochemical Properties

A summary of the key physicochemical properties of **Adapalene-d3** is presented in Table 1.

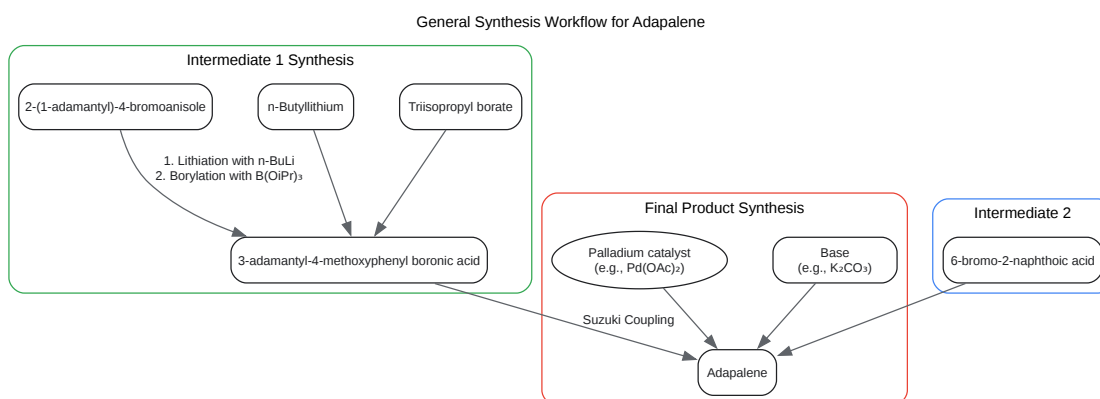
Table 1: Physicochemical Data for **Adapalene-d3**

Property	Value	Reference(s)
CAS Number	1276433-89-6	[6]
Molecular Formula	C ₂₈ H ₂₅ D ₃ O ₃	[2]
Molecular Weight	415.54 g/mol	[2]
IUPAC Name	6-(3-((3r,5r,7r)-adamantan-1-yl)-4-(methoxy-d3)phenyl)-2-naphthoic acid	[2]
Synonyms	6-[3-(1-adamantyl)-4-(trideuteriomethoxy)phenyl]naphthalene-2-carboxylic acid; 6-[4-(Methoxy-d3)-3-tricyclo[3.3.1.1 ^{3,7}]dec-1-ylphenyl]-2-naphthalenecarboxylic Acid	[2]
Appearance	White to off-white powder	[7]
Solubility	Soluble in tetrahydrofuran, sparingly soluble in ethanol, and practically insoluble in water.	[7]

Synthesis Overview

While a specific, detailed protocol for the synthesis of **Adapalene-d3** is not readily available in the public domain, the general synthesis of Adapalene is well-documented and typically involves a Suzuki coupling reaction.[8] The synthesis of **Adapalene-d3** would logically follow a similar pathway, utilizing a deuterated starting material. The key modification would be the use of a deuterated methoxy-group donor in the synthesis of the boronic acid intermediate.

Below is a generalized workflow for the synthesis of Adapalene, which can be conceptually adapted for its deuterated analog.

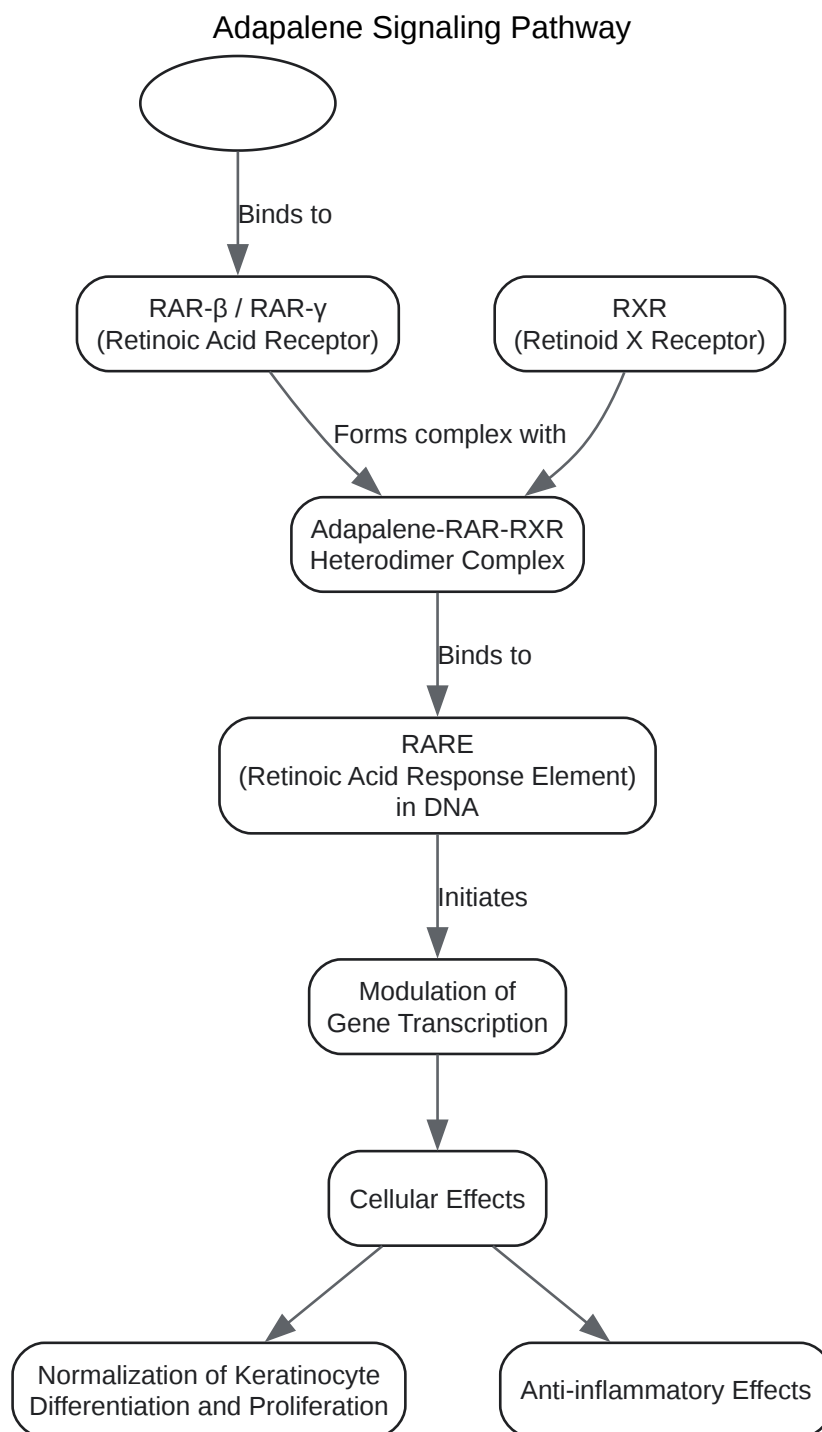


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A generalized synthetic workflow for Adapalene.

Mechanism of Action: Signaling Pathway

Adapalene exerts its effects by modulating gene expression through the nuclear retinoic acid receptors (RARs). The signaling pathway is initiated by the binding of Adapalene to RAR β and RAR γ .



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The signaling pathway of Adapalene.

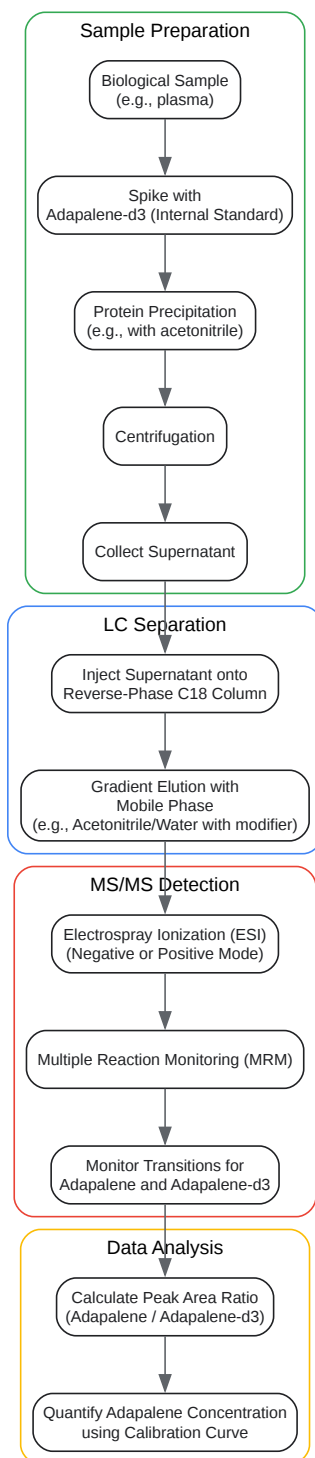
This signaling cascade ultimately leads to the normalization of follicular epithelial cell differentiation, which helps to prevent the formation of microcomedones, the precursors to acne lesions.^{[9][10]}

Experimental Protocols

Quantification of Adapalene in Biological Matrices using Adapalene-d3 as an Internal Standard by LC-MS/MS

This protocol provides a representative workflow for the quantitative analysis of Adapalene in a biological matrix (e.g., plasma, skin homogenate) using **Adapalene-d3** as an internal standard.

LC-MS/MS Quantification Workflow



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A typical workflow for Adapalene quantification.

Table 2: Representative LC-MS/MS Parameters for Adapalene Analysis

Parameter	Setting
LC System	High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
Column	C18 reverse-phase column (e.g., 50 mm x 2.1 mm, 1.8 μ m)
Mobile Phase A	Water with 0.1% formic acid or 5 mM ammonium acetate
Mobile Phase B	Acetonitrile with 0.1% formic acid
Flow Rate	0.3 - 0.5 mL/min
Injection Volume	5 - 10 μ L
MS System	Triple quadrupole mass spectrometer
Ionization Mode	Electrospray Ionization (ESI), negative or positive ion mode
MRM Transitions	Adapalene: e.g., m/z 411.2 $\rightarrow$ 367.2 (parent $\rightarrow$ product); Adapalene-d3: e.g., m/z 414.2 $\rightarrow$ 370.2 (parent $\rightarrow$ product)
Collision Energy	Optimized for each transition

Note: The specific MRM transitions and collision energies should be optimized for the instrument used.

Isotopic Purity Assessment

The isotopic purity of **Adapalene-d3** is critical for its use as an internal standard. High-resolution mass spectrometry (HRMS) or nuclear magnetic resonance (NMR) spectroscopy can be used for this purpose.

HRMS Method:

- Prepare a solution of **Adapalene-d3** in a suitable solvent (e.g., acetonitrile/water).
- Infuse the solution directly into the mass spectrometer or analyze by LC-HRMS.
- Acquire a high-resolution mass spectrum of the molecular ion region.
- Determine the relative abundance of the ion corresponding to unlabeled Adapalene (M+0) and the deuterated species (M+3).
- Calculate the isotopic enrichment based on the relative peak intensities.

Quantitative Data

As **Adapalene-d3** is primarily a research tool, extensive quantitative data in the public domain is limited. The most critical quantitative parameter is its isotopic enrichment, which should be provided by the supplier and verified by the end-user.

Table 3: Expected Quantitative Specifications for **Adapalene-d3**

Parameter	Typical Specification
Chemical Purity (by HPLC)	≥ 98%
Isotopic Enrichment (d ₃)	≥ 98%

Conclusion

Adapalene-d3 is an indispensable tool for researchers and drug development professionals working with Adapalene. Its use as an internal standard ensures the accuracy and reliability of quantitative analytical methods. A thorough understanding of its properties, the mechanism of action of the parent compound, and appropriate analytical methodologies are crucial for its effective implementation in research and development.

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